

In-depth Technical Guide: Bioaccumulation Potential of Akton (Chlorfenvinphos) in Ecosystems

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Compound of Interest		
Compound Name:	Akton	
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For Researchers, Scientists, and Drug Development Professionals

Abstract

Akton, the trade name for the organophosphate insecticide chlorfenvinphos, has been utilized in agricultural and veterinary applications. This technical guide provides a comprehensive overview of its bioaccumulation potential in ecosystems, a critical factor in assessing its environmental risk. Due to its physicochemical properties, notably its moderate lipophilicity, chlorfenvinphos exhibits a potential for bioaccumulation in aquatic organisms. This document synthesizes available quantitative data on its bioconcentration, details relevant experimental methodologies for its assessment, and outlines its environmental fate and degradation pathways. The information presented herein is intended to support researchers, scientists, and professionals in understanding the environmental dynamics of this compound.

Introduction

Chlorfenvinphos, chemically known as O-[2-chloro-1-(2,5-dichlorophenyl)ethenyl] O,O-diethyl phosphorothioate (CAS RN: 1757-18-2), is a non-systemic organophosphate insecticide and acaricide.[1] It has been employed to control a range of insect pests in soil and on crops, as well as ectoparasites on livestock. The environmental persistence and potential for bioaccumulation of pesticides are of significant concern due to the risk of adverse effects on non-target organisms and the potential for transfer through the food web. This guide focuses on



the bioaccumulation potential of chlorfenvinphos, providing a technical resource for its environmental risk assessment.

Physicochemical Properties and Bioaccumulation Potential

The tendency of a chemical to bioaccumulate is largely influenced by its physicochemical properties, particularly its lipophilicity (fat-solubility) and water solubility.

Table 1: Physicochemical Properties of Chlorfenvinphos

Property	Value	Reference
Molecular Formula	C12H14Cl3O3PS	[2]
Molecular Weight	375.6 g/mol	[2]
Water Solubility	145 mg/L (at 23°C)	[3]
Octanol-Water Partition Coefficient (log Kow)	3.81 - 4.22	[3]
Vapor Pressure	2.2 x 10 ⁻⁷ mbar (at 25°C)	[3]

The octanol-water partition coefficient (log Kow) is a key indicator of bioaccumulation potential. With a log Kow in the range of 3.81 to 4.22, chlorfenvinphos is considered to have a moderate potential for bioaccumulation in aquatic organisms.[3] Substances with a log Kow between 3 and 5 are generally expected to bioconcentrate in the fatty tissues of organisms.

Quantitative Bioaccumulation Data

The bioconcentration factor (BCF) is a critical metric for quantifying the bioaccumulation potential of a substance from water. It is the ratio of the concentration of a chemical in an organism to the concentration in the surrounding water at steady state.

Table 2: Bioconcentration Factor (BCF) of Chlorfenvinphos in Aquatic Organisms



Organism	BCF Value (L/kg)	Comments	Reference
Aquatic Organisms (general)	37 - 460	Estimated whole-body concentration factors.	[2]

Available data indicates that the whole-body bioconcentration factor for chlorfenvinphos in aquatic organisms ranges from 37 to 460.[2] This range suggests a low to moderate bioaccumulation potential. According to the criteria set by agencies like the U.S. Environmental Protection Agency, substances with a BCF less than 1000 are generally not considered to be bioaccumulative.[4]

Experimental Protocol for Bioaccumulation Assessment

The standard method for determining the bioconcentration factor in fish is the OECD Test Guideline 305: Bioaccumulation in Fish: Aqueous and Dietary Exposure.[5][6][7] This guideline provides a framework for assessing the uptake and depuration of a chemical by fish.

OECD 305: Bioaccumulation in Fish (Aqueous Exposure)

This test consists of two phases: an uptake phase and a depuration (elimination) phase.

1. Test System:

- Test Organism: A species with a low fat content and a relatively fast growth rate is preferred, such as the Zebrafish (Danio rerio) or Rainbow Trout (Oncorhynchus mykiss).
- Water: Dechlorinated tap water or reconstituted water with controlled temperature, pH, and dissolved oxygen levels.
- Apparatus: A flow-through system is recommended to maintain a constant concentration of the test substance in the water.

2. Uptake Phase:

Foundational & Exploratory





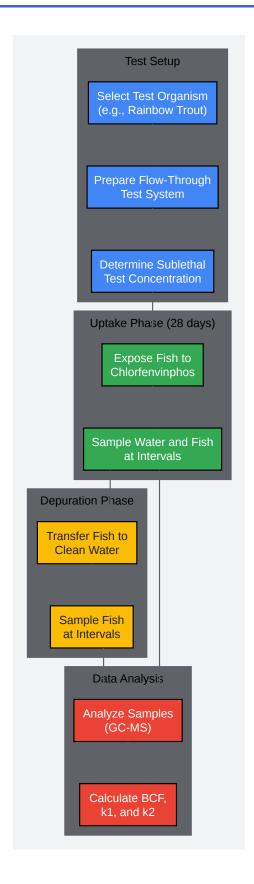
- Fish are exposed to a constant, sublethal concentration of the test substance (chlorfenvinphos) in the water for a period sufficient to reach a steady state (typically 28 days).
- Water and fish samples are collected at regular intervals to measure the concentration of the test substance.
- 3. Depuration Phase:
- After the uptake phase, the remaining fish are transferred to clean, untreated water.
- Fish are sampled at intervals to measure the decrease in the concentration of the test substance over time.

4. Analysis:

- The concentrations of chlorfenvinphos in water and fish tissue are determined using appropriate analytical methods, such as gas chromatography-mass spectrometry (GC-MS).
- The bioconcentration factor (BCF) is calculated as the ratio of the concentration in the fish (at steady state) to the concentration in the water.
- The uptake rate constant (k₁) and the depuration rate constant (k₂) can also be determined from the kinetic data.

The following diagram illustrates the workflow of a typical OECD 305 study.





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Workflow for an OECD 305 Bioaccumulation Study.



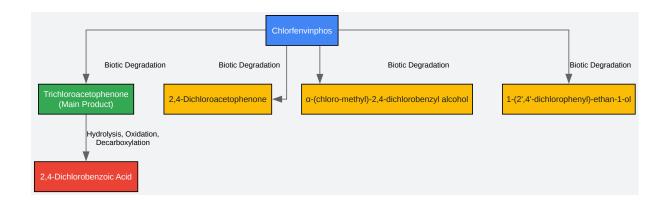
Environmental Fate and Degradation

The bioaccumulation potential of a substance is also influenced by its persistence in the environment. Chlorfenvinphos is subject to several degradation processes.

Degradation in Soil

- Persistence: Chlorfenvinphos is moderately persistent in soil. Its half-life in sandy soil can range from 28 to 210 days.[2] In peat soils with high organic matter, it can persist for much longer, with 70% remaining after 21 weeks.[2]
- Degradation Pathway: Degradation is primarily biotic.[2] The major degradation products include trichloroacetophenone, 2,4-dichloroacetophenone, and 1-(2',4'-dichlorophenyl)-ethan-1-ol.[2] None of these degradation products are known to have pesticidal activity.[2]

The following diagram illustrates the degradation pathway of chlorfenvinphos in soil.



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Soil Degradation Pathway of Chlorfenvinphos.

Degradation in Water

 Persistence: Chlorfenvinphos is relatively stable in water at neutral pH. The hydrolysis halflife is approximately 170 days at pH 6 and 80 days at pH 8 at 20-30°C.[2]



 Degradation Processes: Degradation in water occurs through hydrolysis, photosensitized oxidation, and biodegradation.

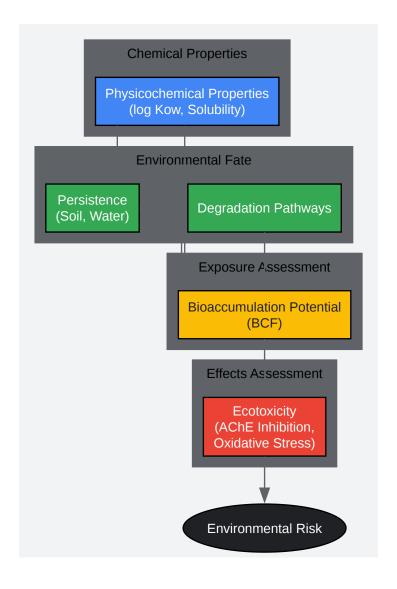
Signaling Pathways and Toxicological Considerations

While the primary focus of this guide is bioaccumulation, it is relevant to note the toxicological mechanism of chlorfenvinphos for a comprehensive risk assessment. As an organophosphate insecticide, its primary mode of action is the inhibition of the enzyme acetylcholinesterase (AChE) in the nervous system.[1] This leads to an accumulation of the neurotransmitter acetylcholine, causing continuous nerve stimulation, which can be toxic to both target and non-target organisms.

For professionals in drug development, understanding the potential for off-target effects is crucial. While not a pharmaceutical, the study of how environmental contaminants like chlorfenvinphos interact with biological systems can provide insights into potential toxicological pathways. For instance, some studies have suggested that organophosphates can induce oxidative stress. One study on rats indicated that chlorfenvinphos induces oxidative stress in liver mitochondria. While this is not directly related to bioaccumulation, it highlights a potential secondary mechanism of toxicity that could be relevant in a broader toxicological assessment.

The logical relationship for assessing the overall environmental risk of chlorfenvinphos is outlined in the diagram below.





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Framework for Environmental Risk Assessment.

Conclusion

Akton (chlorfenvinphos) exhibits a moderate potential for bioaccumulation in aquatic ecosystems, as indicated by its physicochemical properties and measured bioconcentration factors. The BCF values, ranging from 37 to 460, suggest that while it can accumulate in organisms, it is unlikely to reach levels associated with highly bioaccumulative substances. Its moderate persistence in soil and water means that it can be available for uptake by organisms over a period of time. A thorough understanding of its bioaccumulation potential, guided by standardized experimental protocols such as OECD 305, is essential for a comprehensive environmental risk assessment. For professionals in related scientific fields, the data and



methodologies presented in this guide offer a technical basis for evaluating the environmental behavior of this and similar compounds.

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